

Essential Safety and Operational Guide for Handling N-Octadecyl-D37 Alcohol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: N-Octadecyl-D37 alcohol

Cat. No.: B1436238

[Get Quote](#)

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **N-Octadecyl-D37 alcohol**. The following procedural steps are designed to ensure safe handling from receipt to disposal.

Chemical Profile:

| Property | Value |
|-------------------|--|
| Chemical Name | N-Octadecyl-D37 Alcohol |
| Synonyms | 1-Octadecanol-d37, Stearyl alcohol-d37 |
| CAS Number | 204259-62-1[1] |
| Molecular Formula | CD ₃ (CD ₂) ₁₇ OH[1] |
| Appearance | White solid[1][2] |
| Melting Point | 55 - 58 °C / 131 - 136.4 °F[2] |
| Boiling Point | 210 °C / 410 °F @ 15 mmHg[2] |
| Solubility | Insoluble in water[2] |

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to minimize exposure and ensure personal safety. The following table summarizes the required equipment for various procedures.

| Operation | Eye and Face Protection | Hand Protection | Body Protection | Respiratory Protection |
|-----------------------------------|---|---|---|--|
| Receiving and Storage | Safety glasses with side shields | Nitrile gloves | Laboratory coat | Not generally required |
| Weighing and Transferring (Solid) | Chemical safety goggles | Nitrile gloves | Laboratory coat, buttoned | N95 respirator if not in a fume hood |
| Solution Preparation and Handling | Chemical safety goggles and face shield | Chemical-resistant gloves (e.g., nitrile) | Chemical-resistant apron over a laboratory coat | Work in a certified chemical fume hood |
| Spill Cleanup | Chemical safety goggles and face shield | Heavy-duty chemical-resistant gloves | Coveralls or chemical-resistant suit | Air-purifying respirator with appropriate cartridges |

Operational Plan: From Receipt to Disposal

Receiving and Inspection

Upon receipt, visually inspect the container for any signs of damage or leakage. Ensure the label clearly indicates "**N-Octadecyl-D37 Alcohol**" with appropriate hazard warnings. Verify that the received quantity matches the order.

Storage

Store **N-Octadecyl-D37 alcohol** in a cool, dry, and well-ventilated area. Keep the container tightly closed to prevent contamination. Store away from strong oxidizing agents and strong acids.^[2]

Handling and Experimental Protocol

a. Weighing the Compound:

- Perform all weighing operations within a certified chemical fume hood to avoid inhalation of any fine particles.
- Wear the appropriate PPE as detailed in the table above.
- Use a tared, sealed container to minimize exposure during transfer.
- Handle the solid material gently to prevent the generation of dust.

b. Solution Preparation:

- Conduct all solution preparation within a certified chemical fume hood.^[3]
- Wear appropriate PPE, including a face shield, due to the risk of splashing.
- Slowly add the solid **N-Octadecyl-D37 alcohol** to the chosen solvent while stirring gently.
- Ensure the solvent container is properly labeled with the chemical name, concentration, and date.

Disposal Plan

N-Octadecyl-D37 alcohol and any materials contaminated with it should be disposed of as hazardous chemical waste. Do not dispose of it in the regular trash or down the drain.^{[4][5]}

1. Waste Segregation:

- Solid Waste: Place all solid waste contaminated with **N-Octadecyl-D37 alcohol** (e.g., weighing paper, contaminated gloves, paper towels) in a dedicated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Collect all solutions containing **N-Octadecyl-D37 alcohol** in a separate, sealed, and labeled hazardous waste container for flammable organic waste.

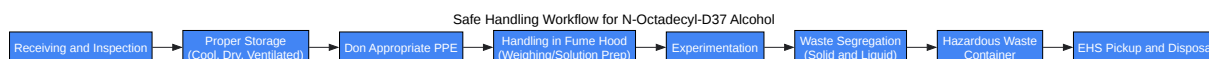
2. Container Management:

- Use containers made of a material compatible with the chemical and its solvent.
- Ensure waste containers are kept closed except when adding waste.
- Store waste containers in a designated and well-ventilated secondary containment area.

3. Final Disposal:

- Arrange for the collection and disposal of hazardous waste through your institution's environmental health and safety (EHS) office or a licensed chemical waste disposal company.

Workflow for Safe Handling of N-Octadecyl-D37 Alcohol



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **N-Octadecyl-D37 alcohol** from receipt to disposal.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cymitquimica.com [cymitquimica.com]
- 2. employees.delta.edu [employees.delta.edu]
- 3. Safer Handling of Alcohol in the Laboratory | NSTA [nsta.org]
- 4. collectandrecycle.com [collectandrecycle.com]

- 5. ehs.stanford.edu [ehs.stanford.edu]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling N-Octadecyl-D37 Alcohol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1436238#personal-protective-equipment-for-handling-n-octadecyl-d37-alcohol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com